

Structural Characterization of 4-(2-cyclopropyl-1-hydroxyethyl)phenylboronic acid

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Compound of Interest

Compound Name: 4-(2-Cyclopropyl-1-hydroxyethyl)phenylboronic acid

CAS No.: 2377587-39-6

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Prepared by: Gemini, Senior Application Scientist

Abstract

This technical guide provides a comprehensive framework for the complete structural characterization of **4-(2-cyclopropyl-1-hydroxyethyl)phenylboronic acid**, a molecule of interest for researchers in medicinal chemistry and materials science. Boronic acids are crucial building blocks and pharmacophores, and a thorough understanding of their structure is paramount for rational drug design and development.^[1] This document outlines a multi-technique, logic-driven workflow, moving from initial spectroscopic assessment to definitive solid-state analysis. We detail the theoretical basis for each analytical choice, provide field-proven experimental protocols, and present anticipated data to guide researchers. The methodologies described herein form a self-validating system to ensure the unambiguous elucidation of the molecule's identity, purity, conformation, and physicochemical properties.

Introduction and Molecular Overview

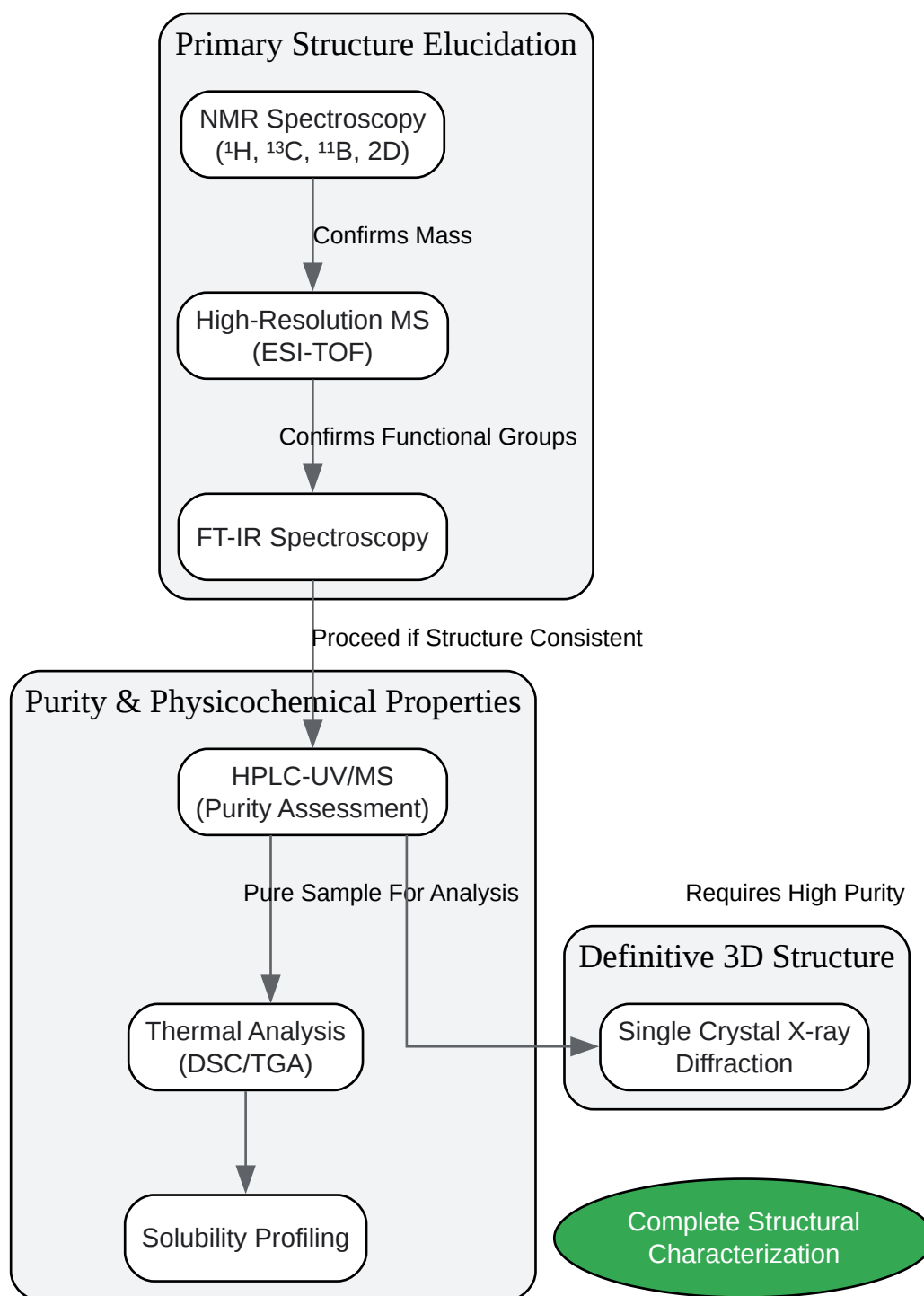
4-(2-cyclopropyl-1-hydroxyethyl)phenylboronic acid is a substituted arylboronic acid featuring several key structural motifs: a phenylboronic acid group, a chiral center at the carbinol carbon, and a cyclopropyl ring. The boronic acid moiety is a versatile functional group, capable of reversible covalent bonding with diols, a property leveraged in sensors and as a pharmacophore for enzyme inhibition.[2][3] The presence of a hydroxyl group and a chiral center introduces potential for specific hydrogen bonding interactions and stereoisomerism, which are critical considerations for biological activity and material properties.

This guide provides the analytical blueprint to confirm the covalent structure and explore the subtler stereochemical and supramolecular features of this compound.

Caption: 2D structure of **4-(2-cyclopropyl-1-hydroxyethyl)phenylboronic acid**.

Integrated Analytical Workflow

A successful characterization relies on the logical application of multiple analytical techniques. Each method provides a unique piece of the structural puzzle, and together they offer a comprehensive picture. The following workflow is recommended for a rigorous and efficient characterization process.



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Caption: Recommended workflow for structural characterization.

Spectroscopic Characterization

Spectroscopy is the cornerstone of molecular characterization, providing detailed information on the chemical environment of atoms and the nature of chemical bonds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Rationale: NMR is the most powerful technique for elucidating the covalent framework of an organic molecule in solution. A combination of 1D (^1H , ^{13}C , ^{11}B) and 2D experiments will be used to assign every atom in the molecule and confirm its connectivity.

Expected Data:

Technique	Expected Chemical Shifts (δ , ppm) and Observations
^1H NMR	~7.8-7.4 (m, 4H): Aromatic protons of the para-substituted phenyl ring, likely appearing as two distinct doublets.[4]~4.9 (m, 1H): Methine proton (-CH(OH)-) on the chiral center.~3.5 (s, 2H): Protons of the boronic acid hydroxyls (-B(OH)₂), often broad and may exchange with D₂O.~1.8 (m, 2H): Methylene protons (-CH₂-) adjacent to the cyclopropyl ring.~1.0 (m, 1H): Methine proton of the cyclopropyl ring.~0.5-0.2 (m, 4H): Methylene protons within the cyclopropyl ring, showing complex splitting patterns.[5]
^{13}C NMR	~140-125: Aromatic carbons. The carbon attached to the boron atom may be unobserved or very broad due to quadrupolar relaxation. [6]~75: Carbinol carbon (-CH(OH)-).~40: Methylene carbon (-CH₂-).~15: Methine carbon of the cyclopropyl ring.~10-5: Methylene carbons of the cyclopropyl ring.
^{11}B NMR	~30-28: A single, broad peak characteristic of a trigonal planar (sp²) arylboronic acid.[7][8] This is a crucial diagnostic peak confirming the presence and electronic state of the boron center.

Experimental Protocol: NMR Analysis

- **Sample Preparation:** Dissolve ~5-10 mg of the compound in 0.6 mL of a suitable deuterated solvent (e.g., DMSO- d_6 or CD_3OD). DMSO- d_6 is often preferred as it can help in observing exchangeable protons like those from the hydroxyl groups.[\[6\]](#)
- **1H NMR Acquisition:** Acquire a standard 1H spectrum with 16-32 scans.
- **^{13}C NMR Acquisition:** Acquire a proton-decoupled ^{13}C spectrum. An extended acquisition time (several hours) may be necessary due to the lower natural abundance of ^{13}C and quadrupolar effects.
- **^{11}B NMR Acquisition:** Acquire a proton-decoupled ^{11}B spectrum. This is a quick experiment, typically requiring only a few minutes.
- **2D NMR (Optional but Recommended):** Perform COSY (to establish H-H correlations) and HSQC/HMBC (to establish C-H one-bond and long-range correlations) experiments to definitively assign all signals and confirm the connectivity between the phenyl, ethyl, and cyclopropyl fragments.

Mass Spectrometry (MS)

Rationale: High-Resolution Mass Spectrometry (HRMS) provides an exact mass measurement, which is used to confirm the elemental composition of the molecule. The fragmentation pattern can also offer additional structural proof. Electrospray ionization (ESI) is a soft ionization technique well-suited for this polar molecule.[\[9\]](#)

Challenges & Solutions: Boronic acids are known to undergo dehydration in the gas phase or on standing to form cyclic trimers known as boroxines.[\[10\]](#) This can complicate the mass spectrum by showing peaks corresponding to the monomer, dimer, and trimer. Analysis should be performed promptly on freshly prepared solutions. Using aprotic solvents and lower source temperatures can sometimes mitigate this issue.

Expected Ions (ESI-HRMS):

- **Molecular Formula:** $C_{11}H_{15}BO_3$

- Exact Mass: 206.1114
- Positive Mode ($[M+H]^+$): Not typically observed for boronic acids. Adducts like $[M+Na]^+$ (m/z 229.0933) are more common.
- Negative Mode ($[M-H]^-$): m/z 205.1036. This is often a clean and observable ion.
- Boroxine Trimer ($[M_3-3H_2O-H]^-$): A potential peak at m/z 563.2750.

Experimental Protocol: ESI-MS Analysis

- Sample Preparation: Prepare a dilute solution of the compound (~ 0.1 mg/mL) in a suitable solvent like methanol or acetonitrile.
- Infusion: Infuse the sample directly into the ESI source at a low flow rate (e.g., 5-10 μ L/min).
- Data Acquisition: Acquire spectra in both positive and negative ion modes using a high-resolution analyzer (e.g., TOF or Orbitrap).
- Data Analysis: Compare the measured exact mass of the most abundant relevant ion (e.g., $[M-H]^-$) with the theoretical mass. A mass accuracy of <5 ppm is required for confident formula assignment.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Rationale: FT-IR spectroscopy is a rapid and non-destructive technique used to identify the presence of key functional groups by detecting their characteristic vibrational frequencies.

Expected Characteristic Bands:

Wavenumber (cm ⁻¹)	Vibration	Comment
3600-3200 (broad)	O-H stretch	The broadness indicates significant hydrogen bonding from both the alcohol and boronic acid moieties. [11]
3100-3000	C-H stretch (aromatic & cyclopropyl)	Peaks corresponding to sp ² and strained sp ³ C-H bonds.
2950-2850	C-H stretch (aliphatic)	From the ethyl group.
~1610, ~1500	C=C stretch	Aromatic ring vibrations.
~1350 (strong)	B-O stretch	A characteristic and strong absorption for boronic acids. [12] [13]
~1080	C-O stretch	From the secondary alcohol.
~1020	B-C stretch	Phenyl-boron bond vibration. [14]

Experimental Protocol: ATR-FTIR

- **Sample Preparation:** Place a small amount of the solid powder directly onto the ATR crystal.
- **Measurement:** Apply pressure to ensure good contact and collect the spectrum over the range of 4000-400 cm⁻¹.
- **Background Correction:** A background spectrum of the clean, empty ATR crystal must be collected and subtracted from the sample spectrum.

Solid-State and Physicochemical Characterization

While spectroscopic methods define the molecule, solid-state and physicochemical analyses describe its macroscopic properties and behavior.

Single Crystal X-ray Diffraction

Rationale: X-ray crystallography provides the unambiguous, three-dimensional structure of a molecule in the solid state. It is the gold standard for confirming absolute stereochemistry (if a suitable derivative is made) and observing intermolecular interactions like hydrogen bonding. Phenylboronic acids frequently crystallize as hydrogen-bonded dimers.^{[15][16]}

Expected Structural Features:

- Confirmation of the relative stereochemistry at the C1-ethyl position.
- Detailed bond lengths and angles for the entire molecule.
- Observation of a dimeric structure formed via intermolecular O-H...O hydrogen bonds between the boronic acid groups of two molecules.

Caption: Expected hydrogen-bonded dimer of the boronic acid moiety.

Experimental Protocol: X-ray Crystallography

- Crystal Growth: Grow single crystals suitable for diffraction (typically >0.1 mm in all dimensions). This is often the most challenging step and may require screening various solvents (e.g., ethyl acetate, acetone, acetonitrile) and crystallization techniques (slow evaporation, vapor diffusion).
- Data Collection: Mount a suitable crystal on a diffractometer and collect diffraction data at a low temperature (e.g., 100 K) to minimize thermal motion.
- Structure Solution & Refinement: Solve the phase problem using direct methods and refine the structural model against the collected data to obtain the final atomic coordinates and molecular structure.

Thermal Analysis

Rationale: Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are used to determine key thermal properties. DSC measures heat flow to identify the melting point (T_m) and other phase transitions, while TGA measures mass loss as a function of temperature to determine thermal stability and decomposition profiles.^{[17][18]}

Experimental Protocol: DSC/TGA

- Sample Preparation: Accurately weigh 2-5 mg of the sample into an aluminum DSC pan or a ceramic TGA pan.
- Measurement: Place the pan in the instrument and heat at a constant rate (e.g., 10 °C/min) under an inert nitrogen atmosphere.
- Analysis: Determine the T_m from the peak of the endotherm in the DSC thermogram. Analyze the TGA curve to identify the onset of decomposition.

Conclusion

The structural characterization of **4-(2-cyclopropyl-1-hydroxyethyl)phenylboronic acid** requires a synergistic application of modern analytical techniques. The workflow presented in this guide, beginning with comprehensive spectroscopic analysis (NMR, MS, FT-IR) and culminating in definitive solid-state (X-ray crystallography) and physicochemical (thermal analysis) studies, provides a robust pathway for its unambiguous identification and characterization. Following these protocols will ensure data of the highest quality and integrity, suitable for supporting regulatory filings, patent applications, and further research in drug development and materials science.

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